

Hazards and safety information for Fmoc-L-Allylglycine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fmoc-Gly(allyl)-OH

Cat. No.: B557544

[Get Quote](#)

An In-depth Technical Guide to the Hazards and Safety of Fmoc-L-Allylglycine

For researchers, scientists, and drug development professionals, a thorough understanding of the hazard profile and safety precautions for all laboratory reagents is paramount. This guide provides a comprehensive overview of the safety and handling information for Fmoc-L-Allylglycine, a commonly used protected amino acid in peptide synthesis.

Chemical and Physical Properties

Fmoc-L-Allylglycine is a colorless to light yellow crystalline powder.^[1] It is soluble in common organic solvents like dimethyl sulfoxide (DMSO), dichloromethane, and methanol, with slight solubility in water.^[1] It is stable under dry and dark conditions.^[1]

Identifier	Value	Source
CAS Number	146549-21-5	[2][3][4][5]
Molecular Formula	C ₂₀ H ₁₉ NO ₄	[2][3][4]
Molecular Weight	337.4 g/mol	[2][3]
Form	Lyophilized powder	[4][6]
Purity	≥95%	[4][6]

Hazard Identification and Classification

There is some discrepancy in the reported hazard classifications for Fmoc-L-Allylglycine. While some suppliers classify it as not hazardous, others provide GHS hazard statements. This variation underscores the importance of handling the compound with caution, assuming it to be potentially hazardous in the absence of conclusive data.

Classification System	Rating	Details	Source
GHS Hazard Statements	H302, H315, H319, H335	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.[3] [7]	[3][7]
HMIS Classification	Health: 0, Flammability: 0, Physical: 0	A rating of 0 indicates minimal hazard.[2]	[2]
NFPA Rating	Health: 0, Fire: 0, Reactivity: 0	A rating of 0 indicates no unusual hazard.[2]	[2]

Due to the conflicting information, it is prudent to handle Fmoc-L-Allylglycine as a substance that is harmful if swallowed, and an irritant to the skin, eyes, and respiratory system.

Handling and Storage

Proper handling and storage are crucial to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling Fmoc-L-Allylglycine:

PPE Type	Specification	Purpose
Eye Protection	Safety glasses with side-shields or goggles	Prevents eye contact with the powder.[5]
Hand Protection	Compatible chemical-resistant gloves	Prevents skin contact.
Respiratory Protection	NIOSH-approved respirator	Required when dusts are generated.
Skin and Body Protection	Laboratory coat	Prevents contamination of personal clothing.[5]

Storage Conditions

Fmoc-L-Allylglycine should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[5][8] Recommended storage temperatures vary by supplier, with some suggesting 4°C[2], while others recommend -20°C for long-term storage.[4][6] The product should be protected from light and stored away from strong oxidizing agents.[2][8]

Emergency Procedures

In the event of exposure or a spill, the following procedures should be followed.

First Aid Measures

Exposure Route	First Aid Procedure	Source
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention if irritation or discomfort persists.	[2][5]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if symptoms occur.	[5]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Ensure complete irrigation by keeping eyelids apart. Seek medical attention if pain persists or recurs.	[2][5]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. If vomiting occurs, lean patient forward or place on left side to maintain an open airway and prevent aspiration. Get medical attention if symptoms occur.	[2][5]

Spill and Disposal Procedures

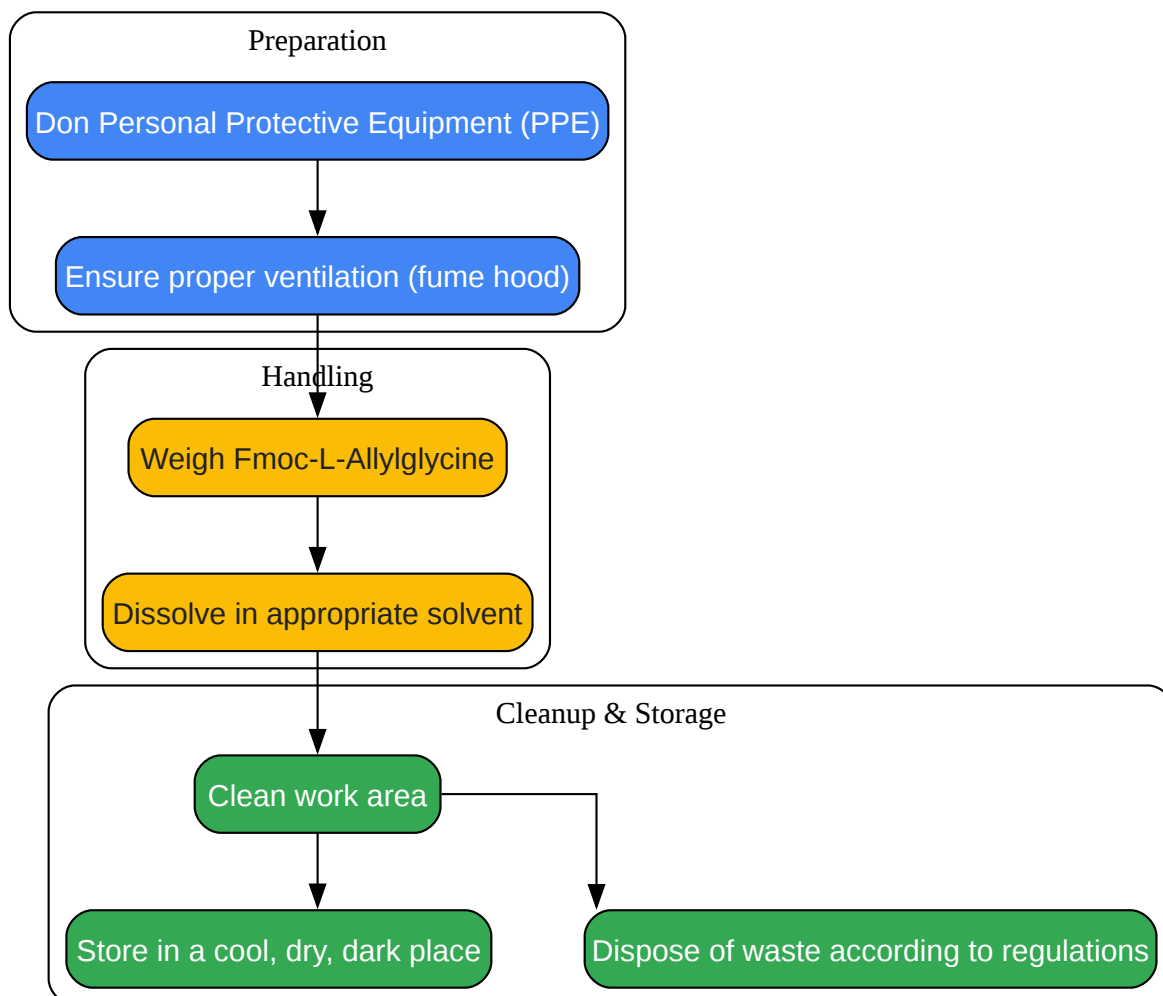
For spills, sweep up the material and shovel it into a suitable container for disposal.[5] Avoid generating dust.[5] Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[8]

Toxicological Information

Detailed toxicological studies on Fmoc-L-Allylglycine are limited. The toxicological properties have not been fully investigated.^[5] No significant acute toxicological data has been identified, and there is no information available regarding chronic exposure, carcinogenicity, mutagenic effects, or reproductive toxicity.^{[2][5]}

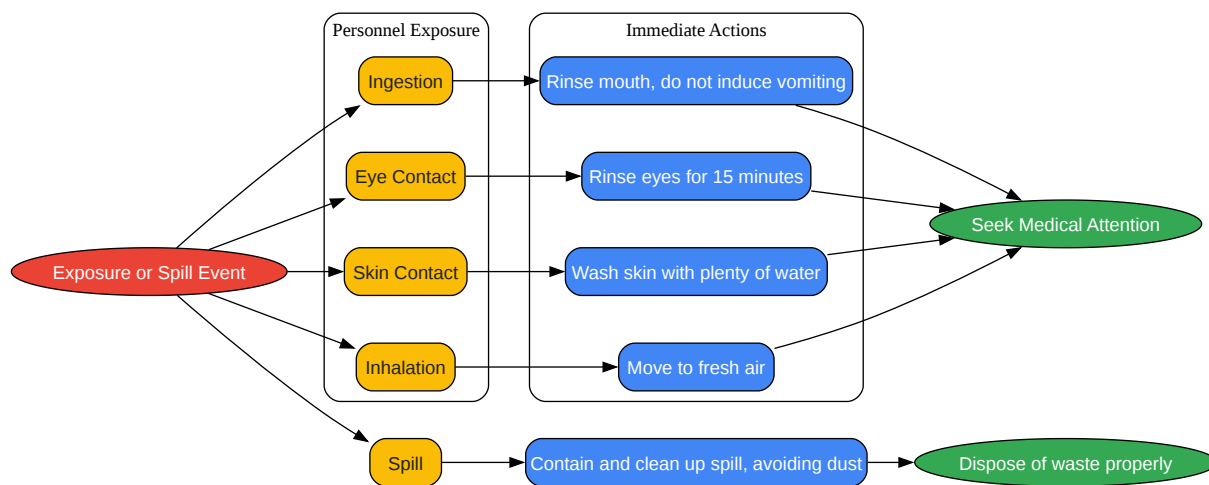
Visualized Workflows and Relationships

To further clarify the handling and safety procedures, the following diagrams illustrate key workflows and logical relationships.



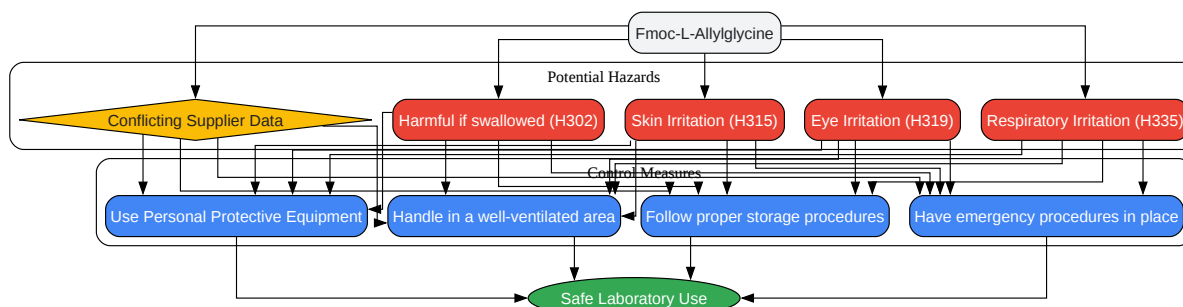
[Click to download full resolution via product page](#)

Standard Laboratory Handling Workflow for Fmoc-L-Allylglycine.



[Click to download full resolution via product page](#)

Emergency Response Procedures for Fmoc-L-Allylglycine.



[Click to download full resolution via product page](#)

Logical Relationship in Risk Assessment for Fmoc-L-Allylglycine.

Conclusion

While Fmoc-L-Allylglycine is a valuable reagent in scientific research and drug development, it is essential to handle it with care. The available safety data indicates a potential for irritation and harm if ingested. Adherence to the handling, storage, and emergency procedures outlined in this guide will help to minimize risk and ensure a safe laboratory environment. Given the inconsistencies in hazard reporting, a conservative approach to safety is strongly recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. anaspec.com [anaspec.com]
- 3. Fmoc-L-Allylglycine | C₂₀H₁₉NO₄ | CID 2734457 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cusabio.com [cusabio.com]
- 5. fishersci.com [fishersci.com]
- 6. Fmoc-L-Allylglycine [echobiosystems.com]
- 7. FMoc-L-Allylglycine | 146549-21-5 | FF40125 | Biosynth [biosynth.com]
- 8. peptide.com [peptide.com]
- To cite this document: BenchChem. [Hazards and safety information for Fmoc-L-Allylglycine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557544#hazards-and-safety-information-for-fmoc-l-allylglycine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com